

# Neodymium boride crystal structure analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Neodymium boride*

Cat. No.: *B577285*

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An In-depth Technical Guide to the Crystal Structure of **Neodymium Borides**

## Introduction

**Neodymium borides** are a class of inorganic compounds that have garnered significant scientific and technological interest due to their diverse and important properties. These materials exhibit a range of characteristics, from the exceptional hard magnetic properties of neodymium-iron-boride ( $\text{Nd}_2\text{Fe}_{14}\text{B}$ ), a cornerstone of modern permanent magnets, to the complex magnetic ordering found in neodymium tetraboride ( $\text{NdB}_4$ ) and the metallic nature of neodymium hexaboride ( $\text{NdB}_6$ ).<sup>[1][2][3]</sup> Understanding the crystal structure of these compounds is fundamental to comprehending their physical properties and unlocking their potential for various applications. This guide provides a detailed analysis of the crystal structures of key **neodymium boride** compounds, outlines the experimental protocols used for their characterization, and presents this information in a clear, structured format for researchers, scientists, and professionals in materials science and drug development.

## Crystal Structures of Prominent Neodymium Borides

The crystallographic properties of **neodymium borides** vary significantly with their stoichiometry. Below are detailed structural data for the most well-studied **neodymium boride** compounds.

### Neodymium Iron Boride ( $\text{Nd}_2\text{Fe}_{14}\text{B}$ )

A technologically crucial material, Nd<sub>2</sub>Fe<sub>14</sub>B is the primary phase in high-strength neodymium magnets.[3][4] Its complex tetragonal structure is responsible for its exceptional magnetic anisotropy.[3] Nd<sub>2</sub>Fe<sub>14</sub>B crystallizes in the tetragonal P4<sub>2</sub>/mnm space group.[5][6] The structure contains two inequivalent neodymium sites, six inequivalent iron sites, and one boron site, leading to a complex arrangement that underpins its remarkable magnetic properties.[7][8]

Table 1: Crystal Structure Data for Nd<sub>2</sub>Fe<sub>14</sub>B

Parameter	Value
Crystal System	Tetragonal
Space Group	P4 <sub>2</sub> /mnm (No. 136)
Lattice Parameters	a = 8.776 Å, c = 12.119 Å

## Neodymium Tetraboride (NdB<sub>4</sub>)

Neodymium tetraboride is known for its interesting magnetic properties, which arise from the arrangement of neodymium ions on a Shastry-Sutherland lattice, a model for frustrated magnetic systems.[1][9] This compound exhibits a tetragonal crystal structure and belongs to the P4/mbm space group.[1] The boron atoms form a network of B<sub>6</sub> octahedra and chains, which contributes to the material's high hardness and melting point.[1]

Table 2: Crystal Structure Data for NdB<sub>4</sub>

Parameter	Value
Crystal System	Tetragonal
Space Group	P4/mbm (No. 127)

## Neodymium Hexaboride (NdB<sub>6</sub>)

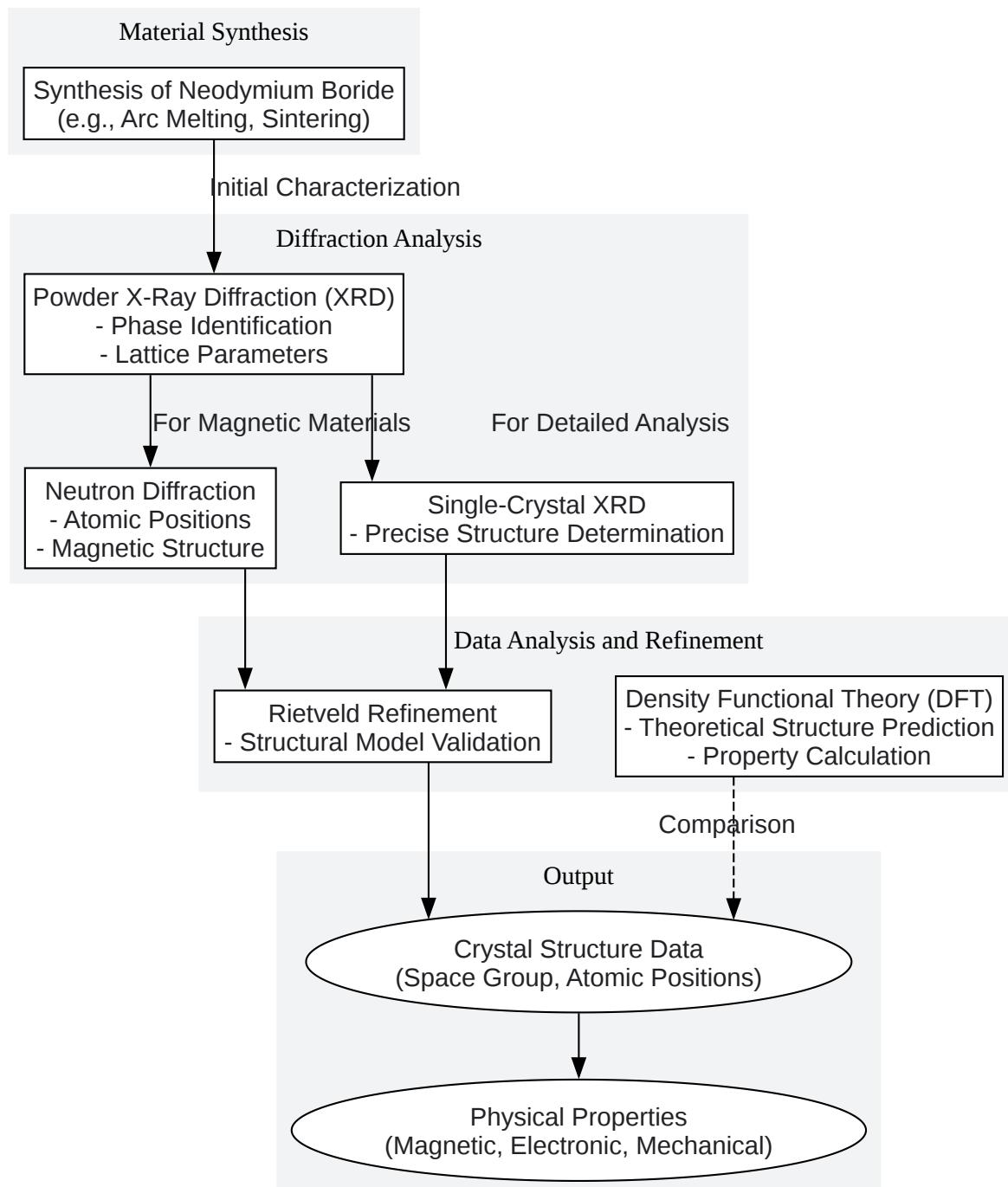
NdB<sub>6</sub> has a cubic crystal structure, similar to other rare-earth hexaborides.[10][11] In this structure, a three-dimensional network of B<sub>6</sub> octahedra provides rigidity, with the neodymium atoms located in the interstitial spaces.[10][11] This compound is metallic and has been studied for its electronic and magnetic properties.[2]

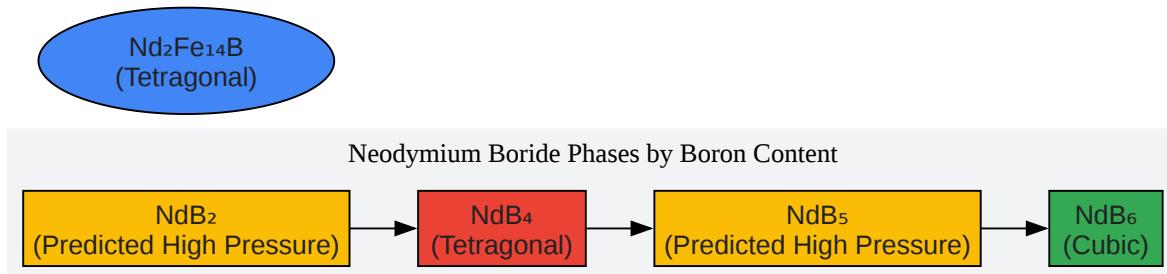
Table 3: Crystal Structure Data for NdB<sub>6</sub>

Parameter	Value
Crystal System	Cubic
Space Group	Pm-3m (No. 221)

## Experimental Protocols for Crystal Structure Analysis

The determination and refinement of the crystal structures of **neodymium borides** rely on several key experimental techniques. The general workflow for these analyses is depicted below, followed by detailed descriptions of the primary methods.





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- To cite this document: BenchChem. [Neodymium boride crystal structure analysis]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b577285#neodymium-boride-crystal-structure-analysis>]

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